

2H-Isoindole-1-carbonitrile CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2H-Isoindole-1-carbonitrile

Cat. No.: B15072387

[Get Quote](#)

Technical Guide: 2H-Isoindole-1-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2H-Isoindole-1-carbonitrile**, a heterocyclic organic compound. This document consolidates available data on its chemical properties, synthesis, and potential biological significance, adhering to a structured format for clarity and ease of use by researchers and professionals in drug development.

Core Compound Information

Property	Value	Source
CAS Number	40073-39-0	[1][2]
Molecular Formula	C ₉ H ₆ N ₂	[1]
Molecular Weight	142.16 g/mol	[1]
IUPAC Name	2H-Isoindole-1-carbonitrile	N/A
Synonyms	1-Isoindolecarbonitrile	[1]

Synthesis

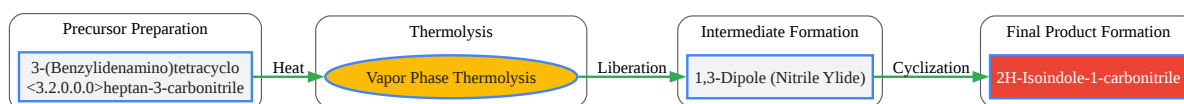
A documented method for the synthesis of 1-isoindolecarbonitrile involves the thermolysis of a corresponding benzyldene derivative, which liberates a 1,3-dipole that subsequently leads to

the formation of the target compound.[1]

Experimental Protocol: Synthesis via Thermolysis

While a detailed, step-by-step protocol for the synthesis of the unsubstituted **2H-Isoindole-1-carbonitrile** is not readily available in the public domain, the general approach involves the vapor phase thermolysis of a precursor molecule. A study by Hoffmann and Barth describes the formation of 1-isoindolecarbonitrile from the thermolysis of a benzylidene derivative of 3-aminoquadricyclane-3-carbonitrile.[1] This process generates a nitrile ylide as a reactive intermediate, which then cyclizes to form the isoindole ring system.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from a precursor to **2H-Isoindole-1-carbonitrile**.

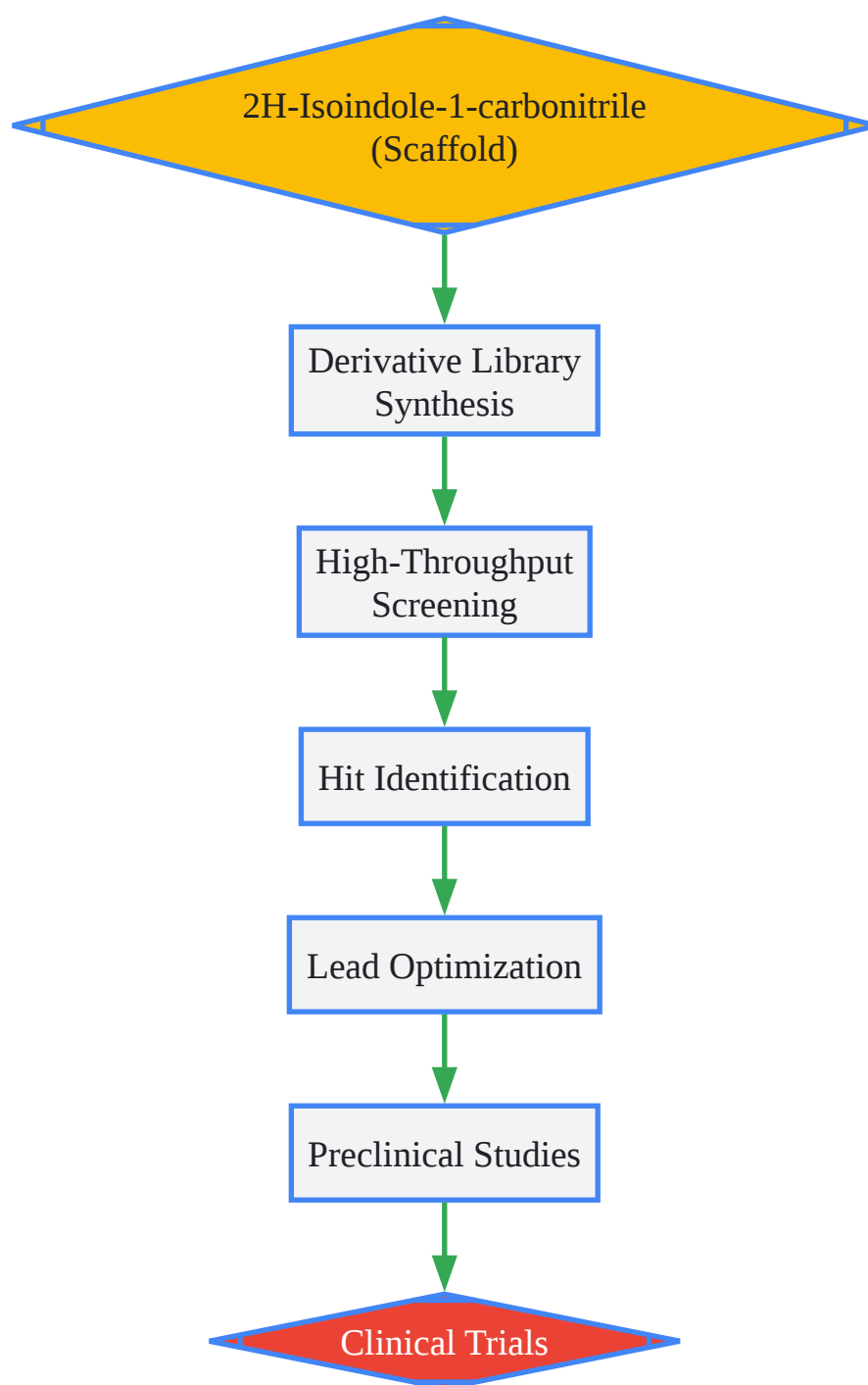
Biological Activity and Signaling Pathways

Currently, there is a lack of specific biological activity data and identified signaling pathways for **2H-Isoindole-1-carbonitrile** in peer-reviewed literature. However, the broader class of isoindole derivatives is known to exhibit a wide range of pharmacological activities.

Derivatives of the isoindole nucleus have been reported to possess antimicrobial, anti-inflammatory, and anticancer properties. For instance, various isoindoline-1,3-dione derivatives have shown antiproliferative activity against human cancer cell lines, inducing apoptosis and cell cycle arrest.[3] Additionally, some N-substituted isoindoline-1,3-dione derivatives have been investigated for their antioxidant and antimicrobial activities.

Given the structural similarity, it is plausible that **2H-Isoindole-1-carbonitrile** could serve as a scaffold for the development of novel therapeutic agents. Further research is required to elucidate its specific biological targets and mechanisms of action.

Hypothetical Drug Discovery Workflow:



[Click to download full resolution via product page](#)

Caption: A potential workflow for drug discovery starting from the core scaffold.

Quantitative Data

There is no specific quantitative biological data (e.g., IC_{50} , K_i) available for **2H-Isoindole-1-carbonitrile** in the public domain. The table below is provided as a template for future research findings.

Assay Type	Target	Activity (e.g., IC_{50})	Reference
Data Not Available	Data Not Available	Data Not Available	Data Not Available

Conclusion

2H-Isoindole-1-carbonitrile is a chemical entity with a defined structure and a potential, yet largely unexplored, role in medicinal chemistry. While a synthetic route has been described, detailed experimental protocols and characterization data are not widely available. The biological activity of this specific compound remains to be determined, although the broader isoindole class shows significant therapeutic promise. This guide serves as a foundational resource to encourage and support further investigation into the properties and applications of **2H-Isoindole-1-carbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 40073-39-0, 2H-Isoindole-1-carbonitrile | lookchem [lookchem.com]
- 2. 40073-39-0|2H-Isoindole-1-carbonitrile|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2H-Isoindole-1-carbonitrile CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15072387#2h-isoindole-1-carbonitrile-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com